

Section 1: Signaling Pathway and Experimental Strategy

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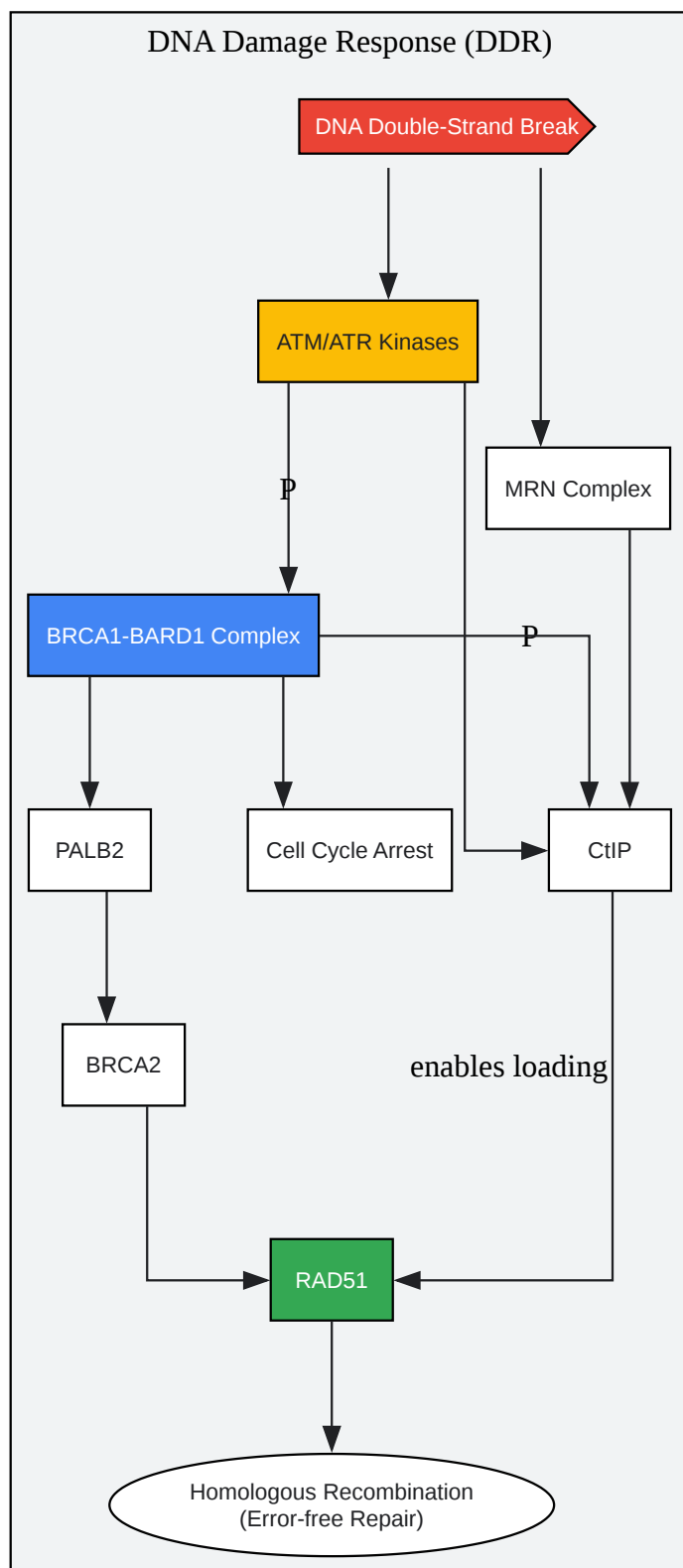
Compound of Interest

Compound Name: *Brca1-IN-2*

Cat. No.: *B2639586*

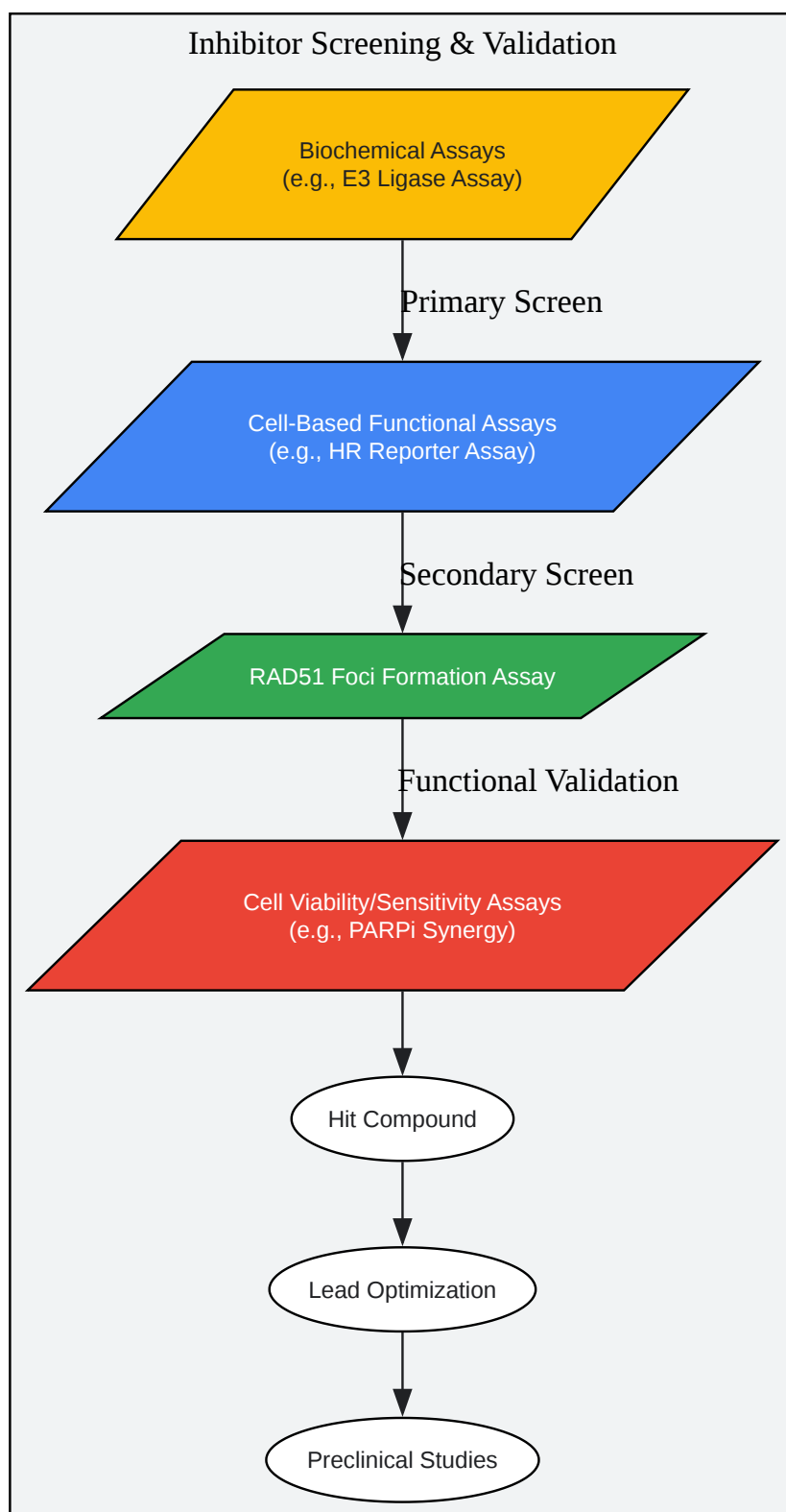
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BRCA1 functions as a scaffold protein that interacts with numerous other proteins to orchestrate the DNA damage response. A simplified representation of the BRCA1-mediated homologous recombination pathway and a logical workflow for assessing inhibitors are depicted below.



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Caption: Simplified BRCA1 signaling pathway in homologous recombination.



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Caption: Logical workflow for assessing inhibitors of the BRCA1 pathway.

Section 2: Quantitative Data Presentation

The activity of compounds that affect the BRCA1 pathway is often quantified by their half-maximal inhibitory concentration (IC50) or by assessing their synthetic lethality with BRCA1 deficiency. The tables below present example data for known PARP inhibitors and other compounds targeting related pathways.

Table 1: IC50 Values of PARP Inhibitors in BRCA-Proficient and -Deficient Cell Lines

Compound	Target	Cell Line	BRCA1/2 Status	IC50 (nM)	Reference
Olaparib	PARP1/2	DU145 (Prostate)	Wild-Type	>10,000	[3]
Olaparib	PARP1/2	DU145 (Prostate)	BRCA1 KO	67	[3]
Olaparib	PARP1/2	SKOV3 (Ovarian)	Wild-Type	>10,000	[3]
Olaparib	PARP1/2	SKOV3 (Ovarian)	BRCA2 KO	51	[3]
Talazoparib	PARP1/2	-	-	1	[5]
Rucaparib	PARP1/2	-	-	7	[5]

Table 2: Activity of RAD52 Inhibitors in BRCA-Deficient Cell Lines

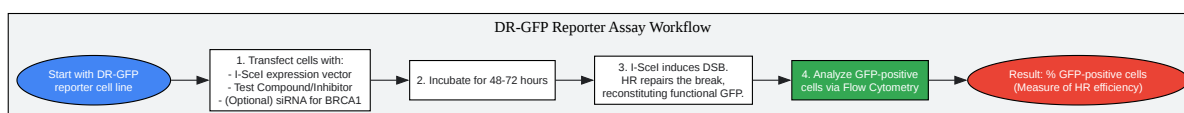
Compound ID	Target	Cell Line	BRCA Status	IC50 (μM)	Reference
'A05'	RAD52	Capan-1 (Pancreatic)	BRCA2 deficient	~20	[6]
'B02'	RAD52	UWB1.289 (Ovarian)	BRCA1 deficient	~10	[6]
'A05'	RAD52	BxPC3 (Pancreatic)	BRCA2 proficient	>100	[6]
'B02'	RAD52	UWB1.289+B RCA1	BRCA1 proficient	>100	[6]

Section 3: Experimental Protocols

This section provides detailed methodologies for key assays to measure BRCA1 function and the impact of inhibitors.

Protocol 1: Homologous Recombination (HR) Repair Assay (DR-GFP Reporter)

This assay quantitatively measures the efficiency of HR by monitoring the reconstitution of a functional Green Fluorescent Protein (GFP) gene.[1]



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